

2,2-Dimethylbutanal: An Unexplored Frontier in Research and Drug Development

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Compound of Interest

Compound Name: 2,2-Dimethylbutanal

Cat. No.: B1614802

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Despite its defined chemical structure, **2,2-Dimethylbutanal** remains a molecule of untapped potential within the scientific community, with a notable absence of dedicated research into its biological activities and therapeutic applications. A comprehensive review of existing scientific literature reveals a significant knowledge gap, particularly in the realms of pharmacology, cell biology, and drug discovery.

Currently, information on **2,2-Dimethylbutanal** is predominantly confined to chemical databases and supplier catalogues, which detail its basic physicochemical properties. However, there is a distinct lack of in-depth studies exploring its potential interactions with biological systems, its mechanism of action, or its effects on cellular signaling pathways. This scarcity of research presents both a challenge and an opportunity for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A summary of the known quantitative data for **2,2-Dimethylbutanal** is presented below. It is important to note that this information is primarily derived from chemical suppliers and databases, rather than from peer-reviewed research focused on its biological applications.

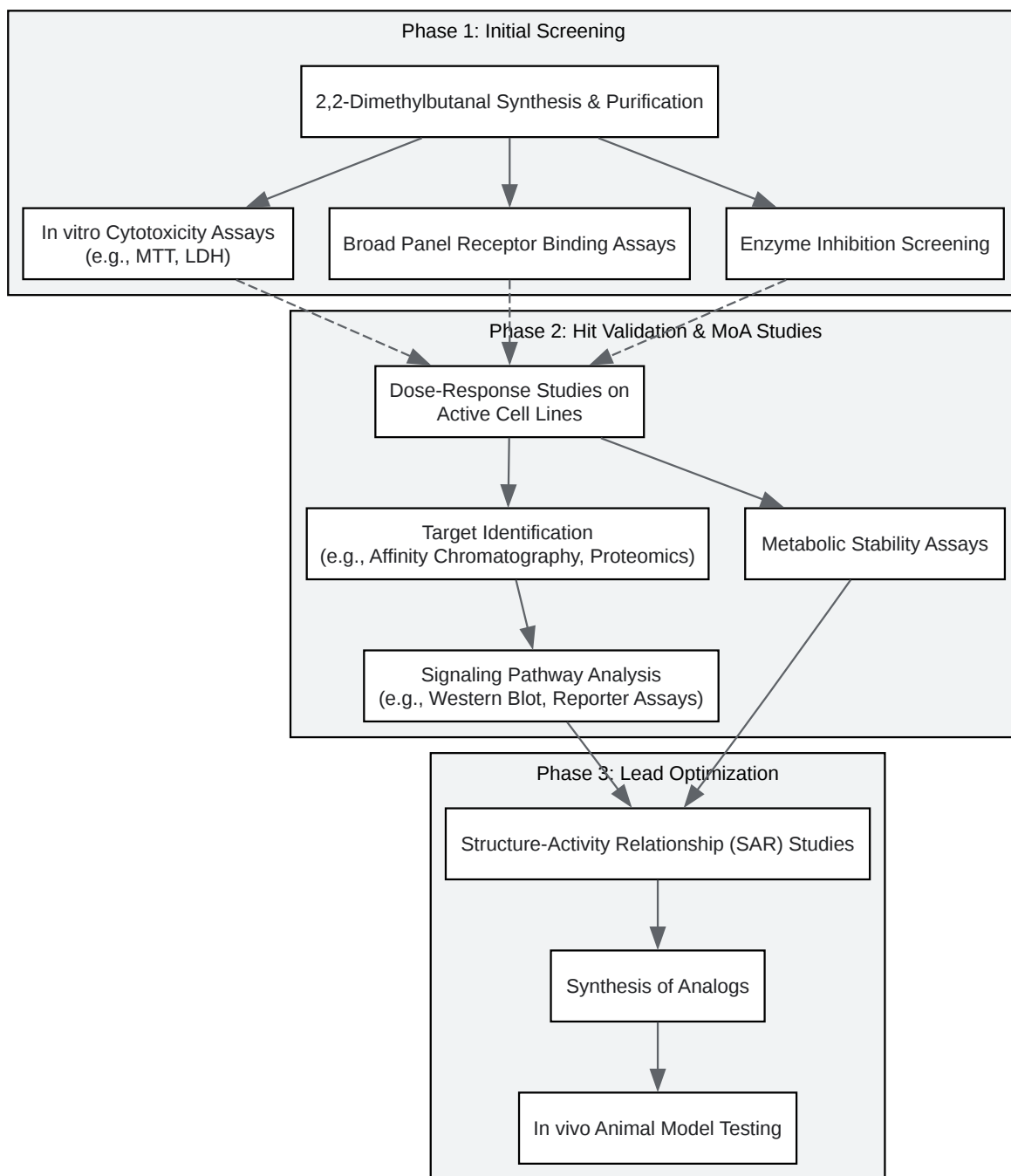
Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O	[1][2][3][4]
Molecular Weight	100.16 g/mol	[1][2][3][4]
CAS Number	2094-75-9	[1][2][3]
Appearance	Liquid	[2]
Boiling Point	103 °C	[2]
Density	0.801 g/mL	[2]
SMILES	<chem>CCC(C)(C)C=O</chem>	[1][3]
InChI Key	QYPLKDUOPJZROX- UHFFFAOYSA-N	[1]

Potential Areas for Future Research

The structural features of **2,2-Dimethylbutanal**, specifically its branched-chain aldehyde nature, suggest several avenues for future investigation. Branched-chain aldehydes are known to be involved in various biological processes, primarily as flavor and aroma compounds, and are products of amino acid metabolism.[5] However, the specific roles of **2,2-Dimethylbutanal** have not been elucidated.

Hypothetical Research Workflow

Given the lack of existing biological data, a foundational research program to investigate the potential of **2,2-Dimethylbutanal** would likely follow a structured workflow. This would begin with initial screening to identify any biological activity, followed by more in-depth studies to determine its mechanism of action and potential for therapeutic development.



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